

"in vitro and in vivo effects of arabinosylcytosine"

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Compound of Interest

Compound Name: *Arabinosylisocytosine*

Cat. No.: *B15141865*

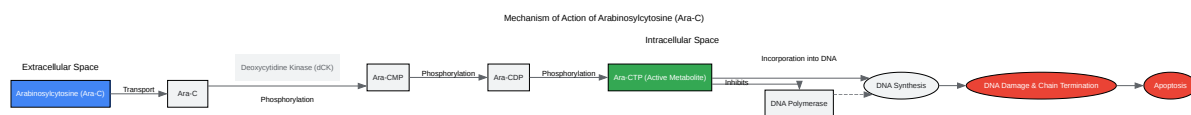
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Mechanism of Action

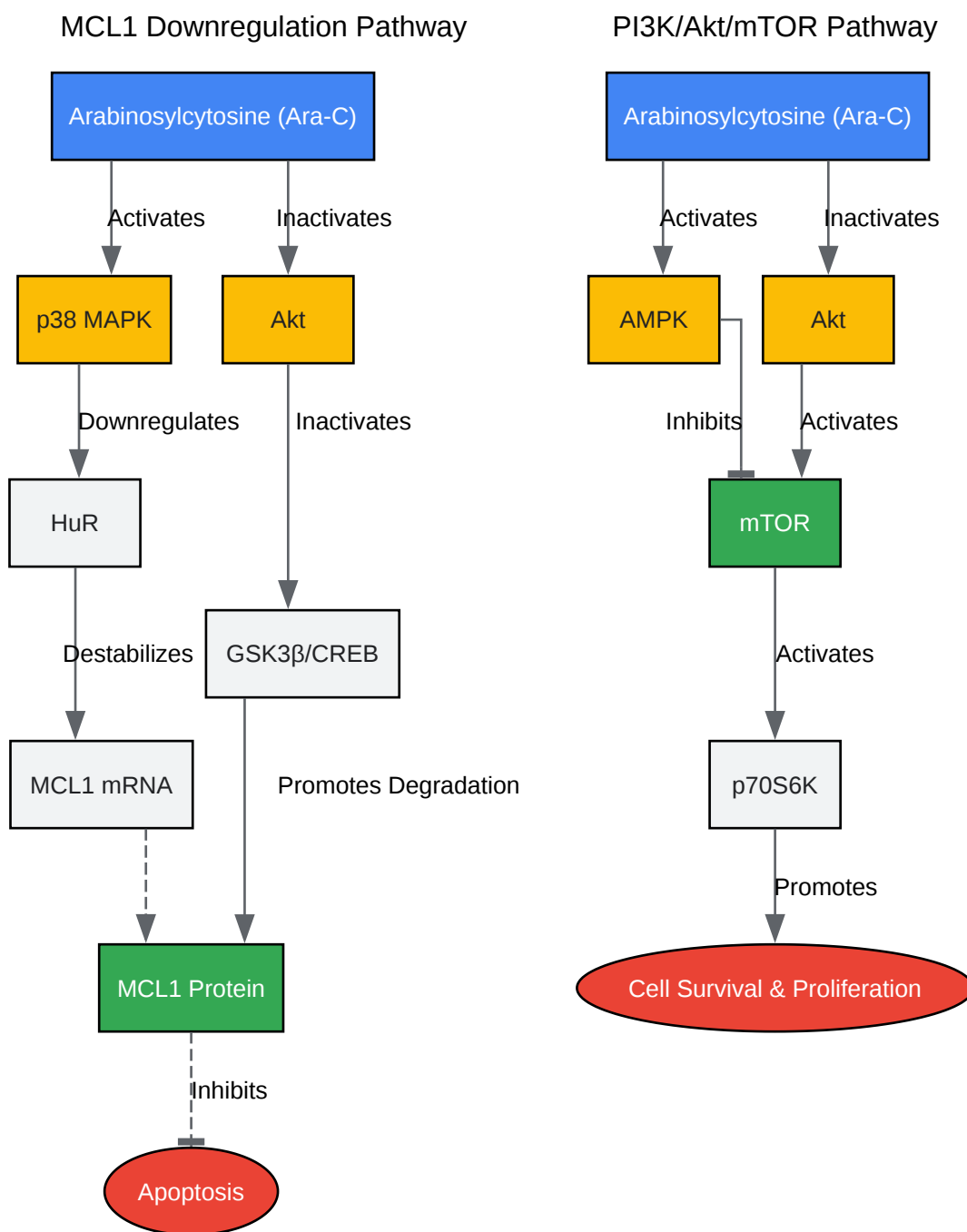
The cytotoxic effects of arabinosylcytosine are dependent on its intracellular conversion to the active metabolite, arabinosylcytosine triphosphate (Ara-CTP).[1][4] This multi-step phosphorylation is a critical determinant of its efficacy.

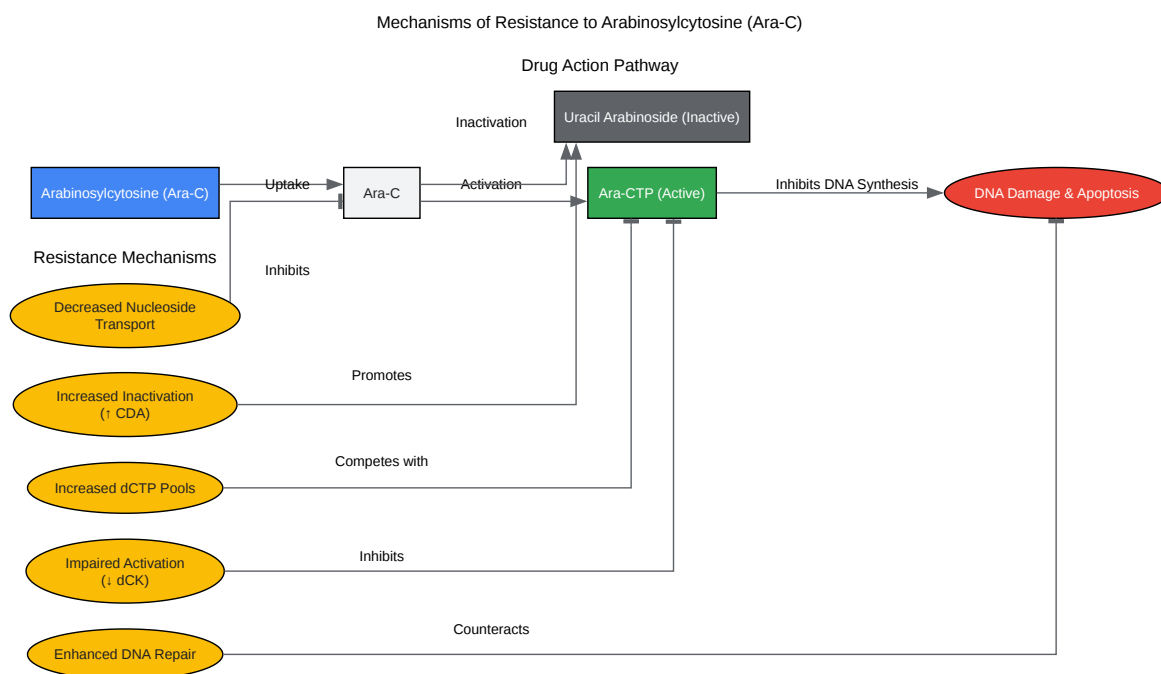
- **Cellular Uptake and Activation:** Arabinosylcytosine is transported into the cell where it is first phosphorylated to arabinosylcytosine monophosphate (Ara-CMP) by the enzyme deoxycytidine kinase (dCK).[4] Subsequently, it is further phosphorylated to the diphosphate (Ara-CDP) and finally the active triphosphate (Ara-CTP) form.[4] Deoxycytidine kinase is the rate-limiting enzyme in this activation pathway.[4]
- **Inhibition of DNA Synthesis:** Ara-CTP is a potent competitive inhibitor of DNA polymerase.[4] [5] It competes with the natural substrate, deoxycytidine triphosphate (dCTP), for incorporation into the elongating DNA strand during the S phase of the cell cycle.[2][4]
- **DNA Damage and Chain Termination:** Once incorporated into the DNA, the arabinose sugar moiety of Ara-CTP, which differs from the deoxyribose of dCTP, creates a steric hindrance that inhibits the rotation of the molecule.[2] This distortion of the DNA helix impedes further DNA chain elongation by DNA polymerase, leading to a halt in DNA replication and repair.[1] [2] The accumulation of these stalled replication forks and DNA strand breaks ultimately triggers programmed cell death, or apoptosis.[3][6]

- Inhibition of Other Enzymes: In addition to its primary effect on DNA polymerase, arabinosylcytosine has also been shown to inhibit RNA polymerases and nucleotide reductase enzymes, further contributing to its cytotoxic effects by disrupting both DNA and RNA synthesis.[1]



Signaling Pathways Modulated by Arabinosylcytosine (Ara-C)





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